

Personal protective equipment for handling 5-Vinyl-2-norbornene

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Compound of Interest

Compound Name: 5-Vinyl-2-norbornene

Cat. No.: B046002

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Essential Safety and Handling Guide for 5-Vinyl-2-norbornene

This document provides immediate safety, handling, and disposal protocols for **5-Vinyl-2-norbornene**, designed for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and proper chemical management.

Physicochemical and Toxicological Data

A summary of key quantitative data for **5-Vinyl-2-norbornene** is presented below. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value
Flash Point	27 °C / 80.6 °F[1]
Boiling Point	141 °C / 285.8 °F @ 760 mmHg[1]
Melting Point	-80 °C / -112 °F[1]
Vapor Pressure	6 mmHg @ 20 °C[1]
Vapor Density	4.1 (Air = 1.0)[1]
Oral LD50 (Rat)	4350 mg/kg[2]
Inhalation LC50 (Mouse)	17700 mg/m ³ /2h[2]
Dermal LD50 (Rabbit)	13372 mg/kg[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Vinyl-2-norbornene** to minimize exposure and ensure personal safety.

- Eye and Face Protection: Chemical goggles and a face shield are required.[3] Contact lenses should not be worn when handling this chemical.[4]
- Hand Protection: Neoprene or nitrile rubber gloves are recommended for adequate protection.[4] For prolonged or repeated contact, gloves with a higher protection class should be used.[2]
- Body Protection: Wear a lab coat, and for larger quantities or in case of potential splashing, impervious and flame-retardant antistatic protective clothing, such as overalls and a PVC apron, should be worn.[2][3]
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be necessary. However, if vapors are present or ventilation is inadequate, a NIOSH-certified respirator with an organic vapor cartridge is required.[4] For higher concentrations, a full-face supplied-air respirator may be necessary.[3]

Experimental Protocols: Handling and Disposal

Strict adherence to the following procedures is essential for the safe handling and disposal of **5-Vinyl-2-norbornene**.

Handling Protocol

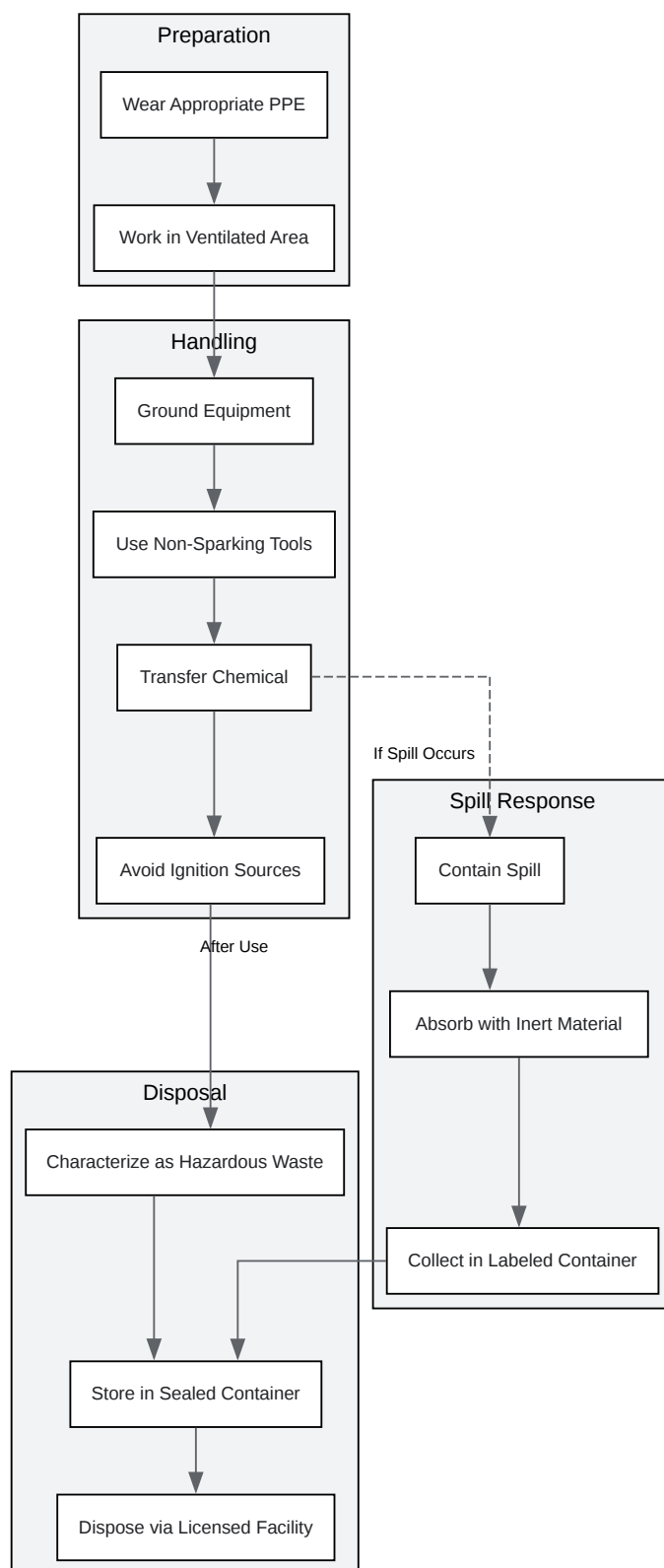
- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[4] Ensure all necessary PPE is correctly worn before handling the chemical.
- Grounding: To prevent static electricity buildup, which can be an ignition source, ground and bond all containers and receiving equipment.[4]
- Transferring: Use only non-sparking tools and explosion-proof equipment when transferring the chemical.[4] Avoid splashing.
- Heating: Keep away from heat, sparks, open flames, and other ignition sources.[1][4] No smoking is permitted in the handling area.[1][4]
- Spill Management: In case of a spill, immediately evacuate non-essential personnel. Contain the spill using dikes or absorbents.[4] Clean up the spill using a non-combustible absorbent material like sand or earth and place it in a suitable container for disposal.[3] Use non-sparking tools during cleanup.[4]

Disposal Plan

- Waste Characterization: **5-Vinyl-2-norbornene** is considered a hazardous waste due to its flammability and potential health hazards.[2]
- Containerization: Collect waste, including contaminated absorbents and disposable PPE, in a designated, labeled, and tightly sealed container.
- Disposal Method: All waste must be disposed of in accordance with local, state, and federal regulations.[2][3] Incineration at a licensed waste disposal facility is a recommended method.[4] Do not dispose of this chemical down the drain.[4]
- Empty Containers: Handle empty containers with care as they may contain flammable residual vapors.[3][4] These should be disposed of in the same manner as the chemical waste.[3]

Operational Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **5-Vinyl-2-norbornene**.



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Caption: Workflow for Safe Handling and Disposal of **5-Vinyl-2-norbornene**.

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